

Application Note: Solid-Phase Extraction for Picoxystrobin Analysis

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Compound of Interest

Compound Name: Picoxystrobin-d3

Cat. No.: B12398175

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Introduction

Picoxystrobin is a broad-spectrum strobilurin fungicide used to control various fungal diseases in crops.^{[1][2]} Monitoring its residue levels in agricultural products and environmental samples is crucial for ensuring food safety and environmental quality. Solid-phase extraction (SPE) is a widely used sample preparation technique that effectively removes interfering matrix components, thereby enhancing the accuracy and sensitivity of subsequent analytical determination by methods such as gas chromatography (GC) or liquid chromatography (LC).^{[1][3][4]} This application note provides a detailed protocol for the cleanup of picoxystrobin residues from various matrices using SPE.

Principle of Solid-Phase Extraction

SPE is a chromatographic technique used to separate components of a mixture in a liquid phase. The sample is passed through a solid adsorbent (the stationary phase), and the analyte of interest is either retained on the sorbent while impurities pass through, or the impurities are retained while the analyte passes through. The retained analyte is then eluted with a suitable solvent. This process concentrates the analyte and removes interfering substances, leading to a cleaner extract for analysis.

Experimental Protocols

Sample Preparation and Extraction

The initial extraction of picoxystrobin from the sample matrix is a critical step. The choice of extraction solvent depends on the sample type.

- For Agricultural Products (e.g., fruits, vegetables):
 - Homogenize a representative sample (e.g., 20 g).
 - Add 50 mL of acetonitrile and blend at high speed for 2 minutes.[\[1\]](#)[\[5\]](#)
 - For some matrices, a salting-out step with solid sodium chloride can be used to improve the phase separation.[\[1\]](#)[\[5\]](#)
 - Centrifuge the mixture and collect the acetonitrile supernatant.
- For Soil Samples:
 - Weigh 5.0 g of the soil sample.
 - Extract with a mixture of acetone/1M HCl (75/25) and then with acetone using a wrist-action shaker.[\[6\]](#)
 - Centrifuge the extract and collect the supernatant.

Solid-Phase Extraction (SPE) Cleanup

This protocol details the use of Florisil and Oasis HLB cartridges for the cleanup of picoxystrobin extracts.

Materials:

- SPE cartridges: Florisil (e.g., 1 g, 6 mL) or Oasis HLB
- Extraction solvent: Acetonitrile or Acetone
- Elution solvent: e.g., Acetone/n-hexane mixture

- SPE vacuum manifold
- Nitrogen evaporator

Protocol for Florisil SPE Cartridge:

- **Cartridge Conditioning:** Pre-condition the Florisil SPE cartridge by passing 5 mL of n-hexane through it. Do not allow the cartridge to dry out.
- **Sample Loading:** Load an aliquot of the sample extract (supernatant from the extraction step) onto the conditioned cartridge.
- **Washing:** Wash the cartridge with a suitable solvent to remove co-extracted interferences. For example, a mixture of n-hexane and dichloromethane can be used.
- **Elution:** Elute the retained picoxystrobin with an appropriate solvent mixture, such as acetone/n-hexane. The exact composition and volume will depend on the specific application and should be optimized.
- **Drying and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable solvent (e.g., acetone) for chromatographic analysis.^[1]

Protocol for Oasis HLB SPE Cartridge (for soil extracts):

- **Cartridge Conditioning:** Condition the Oasis HLB cartridge according to the manufacturer's instructions, typically involving sequential washing with methanol and water.
- **Sample Loading:** Load an aliquot of the soil extract onto the conditioned cartridge.^[6]
- **Washing:** Rinse the cartridge with a 15/85 methanol/water solution to remove polar impurities.^[6]
- **Elution:** Elute picoxystrobin and its metabolites using ethyl acetate containing 0.1% formic acid.^[6]
- **Drying and Reconstitution:** Evaporate the eluate and reconstitute the residue in a solvent compatible with the analytical instrument.

Data Presentation

The following tables summarize the quantitative data for picoxystrobin analysis using SPE cleanup from various studies.

Table 1: Recovery of Picoxystrobin from Agricultural Products using Florisil SPE

Matrix	Spiking Level (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Analytical Method	Reference
Apple	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Hulled Rice	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Mushroom	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Pepper	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Soybean	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Mandarin	0.02, 0.05, 0.5	64.0 - 98.3	< 10	GC-ECD, GC-MS	[3] [4]
Oriental Melon	0.01, 0.1, 2.0	87.7 - 101.5	3.5 - 9.6	GC-ECD, GC-MS	[1] [5]

Table 2: Method Detection and Quantification Limits for Picoxystrobin

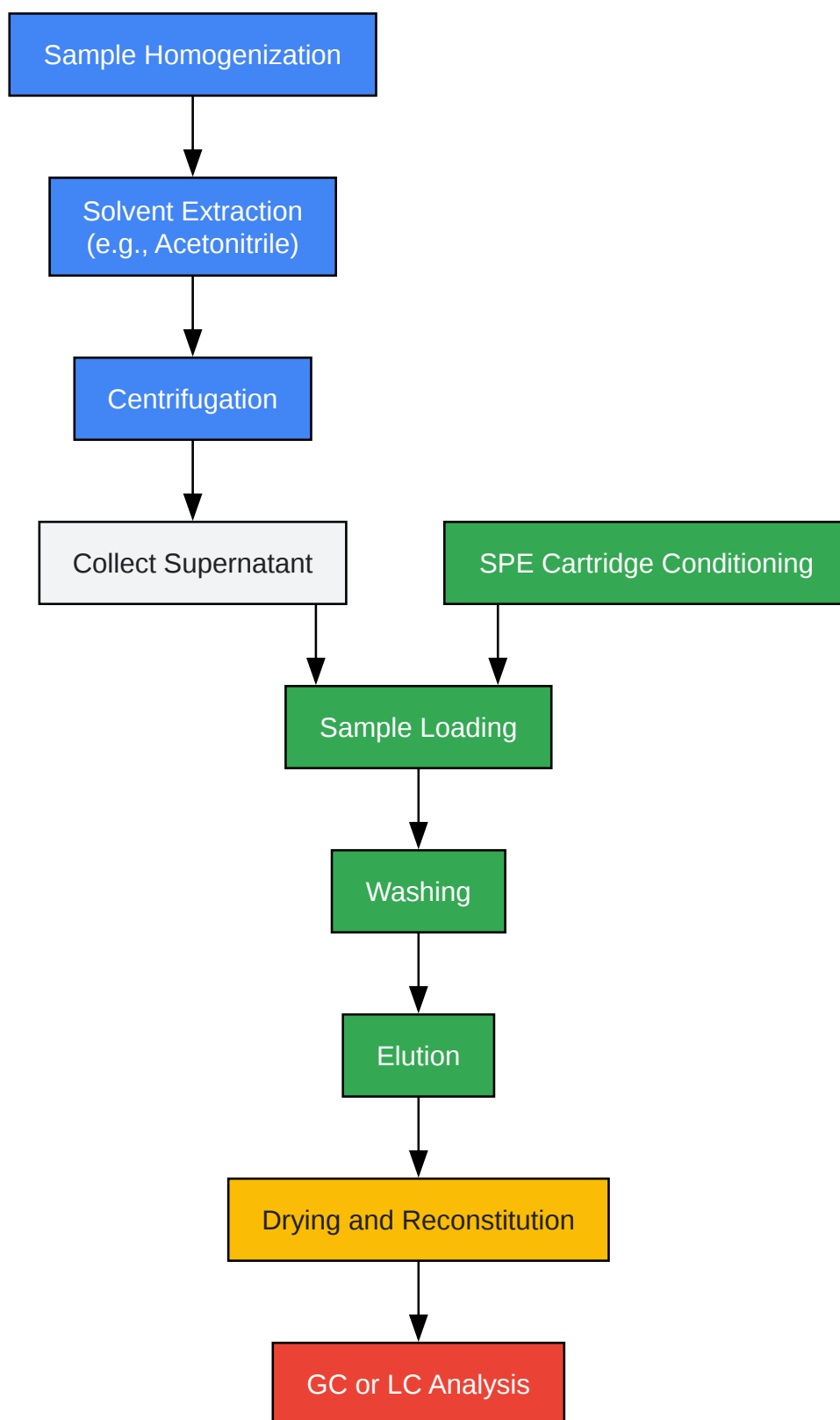
Matrix	Limit of Detection (LOD) (mg/kg)	Limit of Quantification (LOQ) (mg/kg)	Analytical Method	Reference
Agricultural Products	0.005	0.02	GC-ECD, GC-MS	[3][4]
Oriental Melon	0.003	0.01	GC-ECD, GC-MS	[1][5]

Table 3: Comparison with QuEChERS Method

Feature	Traditional SPE	QuEChERS
Time	More time-consuming	Faster
Solvent Consumption	Higher	Lower
Complexity	More complex (activation, loading, washing, elution)	Simpler (extraction, purification)
Purification Effect	Generally better	Good, but may be less effective for highly complex matrices

Note: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) is a popular alternative to traditional SPE for pesticide residue analysis and often involves a dispersive SPE (dSPE) cleanup step.[7][8][9]

Mandatory Visualizations



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Caption: Workflow for Picoxystrobin Analysis using SPE.

Conclusion

Solid-phase extraction is a robust and effective method for the cleanup of picoxystrobin residues in various matrices prior to chromatographic analysis. The use of Florisil or Oasis HLB cartridges can provide satisfactory recoveries and low limits of detection. While alternative methods like QuEChERS offer advantages in terms of speed and simplicity, traditional SPE remains a valuable tool, particularly for complex matrices requiring a high degree of purification. The specific SPE protocol, including the choice of sorbent and solvents, should be optimized based on the sample matrix and the analytical instrumentation used.

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References

- [1. Residue analysis of picoxystrobin in oriental melon using gas chromatography coupled with electron capture detection and mass spectrometric confirmation: application to dissipation kinetics and risk assessment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. fao.org \[fao.org\]](#)
- [3. Development and Validation of Analytical Methods for Picoxystrobin Determination in Agricultural Products by GC-ECD and GC-MS | Semantic Scholar \[semanticscholar.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Residue analysis of picoxystrobin in oriental melon using gas chromatography coupled with electron capture detection and mass spectrometric confirmation: application to dissipation kinetics and risk assessment - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. 19january2017snapshot.epa.gov \[19january2017snapshot.epa.gov\]](#)
- [7. hawach.com \[hawach.com\]](#)
- [8. m.youtube.com \[m.youtube.com\]](#)
- [9. How to Use QuEChERS for Diverse Sample Types \[restek.com\]](#)
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction for Picoxystrobin Analysis]. BenchChem, [2026]. [Online PDF]. Available at:

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